

Application Note: High-Sensitivity Detection of N-Nitrosofolic Acid in Complex Matrices

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Compound of Interest

Compound Name: *N-Nitrosofolicacid*

Cat. No.: *B15389769*

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Introduction

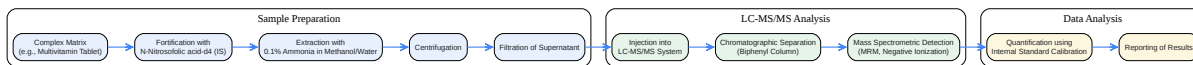
N-Nitrosofolic acid is a nitrosamine impurity of folic acid, a widely used supplement and pharmaceutical ingredient. Due to the potential carcinogenic nature of nitrosamines, regulatory bodies have set stringent limits for their presence in drug products and food supplements. The analysis of N-Nitrosofolic acid is particularly challenging due to the complexity of matrices such as multivitamin formulations, biological fluids, and food products, which contain numerous components that can interfere with detection.

This application note provides a detailed protocol for the sensitive and selective detection and quantification of N-Nitrosofolic acid using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). Additionally, adaptable sample preparation protocols for various complex matrices are presented.

Analytical Methodology: LC-MS/MS

LC-MS/MS is the preferred method for the analysis of N-Nitrosofolic acid due to its high selectivity and sensitivity, which are crucial for detecting trace levels of this impurity in complex samples.^{[1][2][3][4][5]} The method described herein has been validated for linearity, accuracy, and precision.

Experimental Workflow for N-Nitrosofolic Acid Analysis



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Caption: Experimental workflow for the detection of N-Nitrosofolic acid.

Quantitative Data Summary

The following table summarizes the key quantitative parameters of the validated LC-MS/MS method for the determination of N-Nitrosofolic acid in multivitamin supplements.^{[1][2][3][4]}

Parameter	Value
Linearity (R^2)	> 0.995
Limit of Detection (LOD)	4 µg/g (with respect to folic acid)
Limit of Quantification (LOQ)	10 µg/g (with respect to folic acid)
Accuracy (Recovery)	83-110%
Precision (RSD)	< 3%

Experimental Protocols

Protocol 1: Determination of N-Nitrosofolic Acid in Multivitamin Supplements by LC-MS/MS

This protocol is adapted from the method described by Zeng et al. (2024).^{[1][3][4]}

1. Materials and Reagents

- N-Nitrosofolic acid reference standard
- N-Nitrosofolic acid-d4 (isotope-labeled internal standard)

- Methanol (LC-MS grade)
- Ammonia solution (0.1%)
- Formic acid (0.1%)
- Deionized water
- Syringe filters (0.22 μ m)

2. Sample Preparation

- Weigh and grind a representative number of multivitamin tablets to obtain a homogenous powder.
- Accurately weigh a portion of the powdered sample equivalent to a specific amount of folic acid.
- Add the internal standard (N-Nitrosofolic acid-d4) to the sample.
- Extract the sample with a solution of 0.1% ammonia in methanol:water (9:1, v/v).
- Vortex the sample for 1 minute and sonicate for 15 minutes.
- Centrifuge the sample at 4500 rpm for 10 minutes.
- Filter the supernatant through a 0.22 μ m syringe filter into an LC vial for analysis.

3. LC-MS/MS Conditions

- LC System: High-Performance Liquid Chromatography (HPLC) system
- Column: Biphenyl column (e.g., 100 x 2.1 mm, 2.6 μ m)
- Mobile Phase A: 0.1% Formic acid in deionized water
- Mobile Phase B: 0.1% Formic acid in methanol
- Gradient: A suitable gradient to separate N-Nitrosofolic acid from matrix components.

- Flow Rate: 0.4 mL/min
- Injection Volume: 5 µL
- MS System: Triple quadrupole mass spectrometer
- Ionization Mode: Electrospray Ionization (ESI), Negative
- Detection Mode: Multiple Reaction Monitoring (MRM)

4. Data Analysis

- Quantify N-Nitrosofolic acid using a calibration curve prepared with the reference standard and the internal standard.

Protocol 2: Adaptable Sample Preparation for Biological Matrices (Plasma/Urine)

This protocol provides a general framework for the extraction of N-Nitrosofolic acid from biological fluids, which can be optimized for specific applications.

1. Materials and Reagents

- Solid Phase Extraction (SPE) cartridges (e.g., C18 or mixed-mode)
- Methanol
- Acetonitrile
- Dichloromethane
- Ammonium hydroxide
- Formic acid

2. Sample Preparation (Plasma)

- To 1 mL of plasma, add the internal standard.

- Perform protein precipitation by adding 3 mL of cold acetonitrile.
- Vortex and centrifuge to pellet the precipitated proteins.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a suitable solvent for SPE loading.
- Condition an SPE cartridge with methanol followed by water.
- Load the reconstituted sample onto the SPE cartridge.
- Wash the cartridge with a weak solvent to remove interferences.
- Elute N-Nitrosofolic acid with a suitable elution solvent (e.g., methanol or a mixture of dichloromethane and methanol).
- Evaporate the eluate and reconstitute in the mobile phase for LC-MS/MS analysis.

3. Sample Preparation (Urine)

- To 5 mL of urine, add the internal standard.
- Adjust the pH of the sample as needed for optimal extraction.
- Proceed with Solid Phase Extraction as described for plasma (steps 6-10).

Protocol 3: Adaptable Sample Preparation for Food Matrices

This protocol provides a general guideline for extracting N-Nitrosofolic acid from solid food matrices.

1. Materials and Reagents

- Extraction solvent (e.g., acetonitrile/water, methanol/water)
- QuEChERS salts (e.g., magnesium sulfate, sodium chloride)

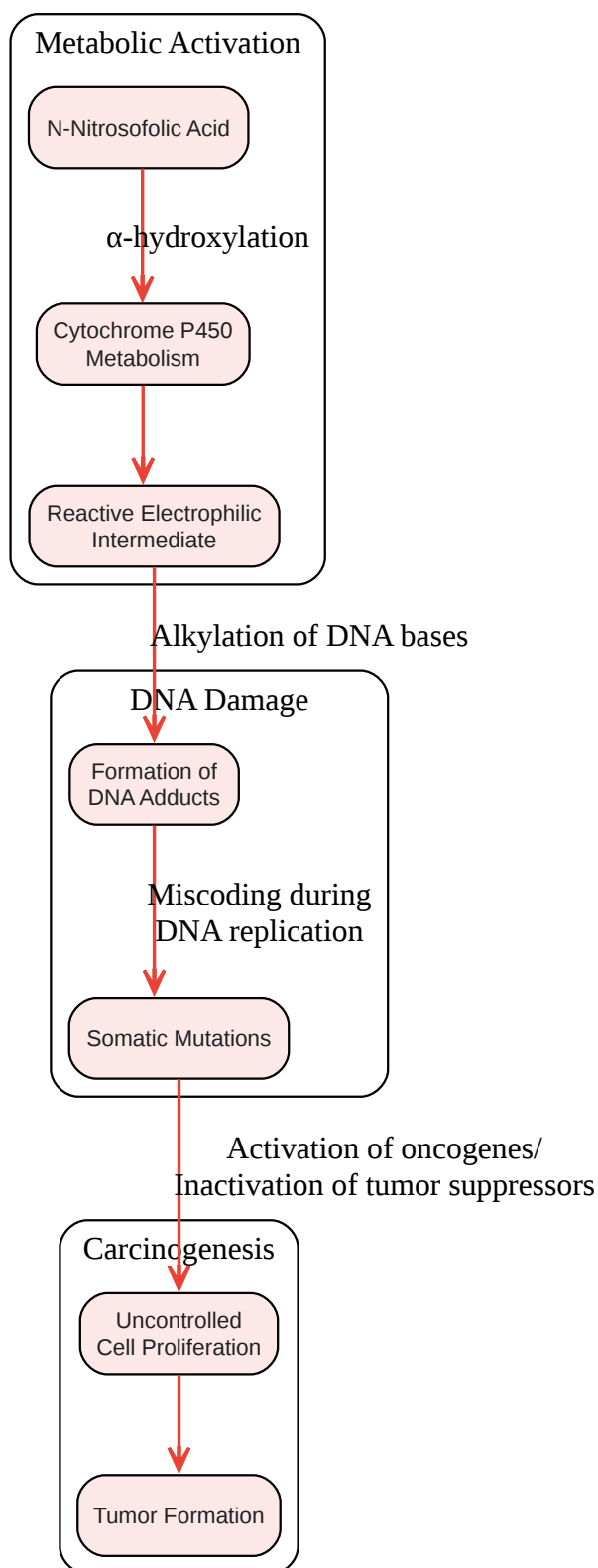
- Dispersive SPE (dSPE) sorbents (e.g., C18, PSA)

2. Sample Preparation

- Homogenize a representative portion of the food sample.
- To a known amount of the homogenized sample, add the internal standard and the extraction solvent.
- Shake or vortex vigorously for several minutes.
- Add QuEChERS salts, shake, and centrifuge.
- Take an aliquot of the supernatant (extract) and transfer it to a dSPE tube containing the appropriate sorbents for cleanup.
- Vortex and centrifuge.
- Filter the cleaned extract and analyze by LC-MS/MS.

Potential Carcinogenic Mechanism of N-Nitrosofolic Acid

While a specific signaling pathway for N-Nitrosofolic acid has not been elucidated, its potential carcinogenicity is attributed to the N-nitroso group, a common feature of many carcinogenic nitrosamines. The following diagram illustrates a generally accepted hypothetical mechanism for nitrosamine-induced carcinogenesis.



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Caption: Hypothetical mechanism of N-Nitrosofolic acid induced carcinogenesis.

Conclusion

The LC-MS/MS method presented provides a robust and sensitive approach for the routine monitoring of N-Nitrosofolic acid in multivitamin supplements. The adaptable sample preparation protocols offer a starting point for the development of validated methods for other complex matrices, such as biological fluids and diverse food products. Given the potential health risks associated with nitrosamine impurities, rigorous analytical surveillance is essential to ensure product safety and regulatory compliance.

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